

sterigmatocystin analytical method cross-validation

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Compound Focus: Sterigmatocystine

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Analytical Methods for Sterigmatocystin

The table below compares the core principles, key performance metrics, and typical applications of common analytical techniques for sterigmatocystin.

Method	Core Principle	Key Performance Metrics (LOD/LOQ)	Recovery (%)	Primary Applications & Notes
LC-MS/MS [1] [2] [3]	Liquid chromatography separation with tandem mass spectrometry detection	LOD: 0.01-0.07 µg/kg (in rice wine) [2]; LOQ: 0.05 µg/kg (in foods) [1], 1.0 ng/kg (in cheese) [3]	73-119 [2], 86-102 [1]	Considered a confirmatory and reference method; ideal for simultaneous analysis of multiple mycotoxins [4].

Method	Core Principle	Key Performance Metrics (LOD/LOQ)	Recovery (%)	Primary Applications & Notes
Immunoaffinity Cleanup with LC-FD/UV [2] [3]	Sample cleanup via antibody-based columns followed by liquid chromatography with fluorescence or UV detection	LOQ: <1.5 µg/kg (recommended by EFSA) [2]	81-95 [2]	A common strategy for complex matrices; FLD is typical for aflatoxins, UV for STC [3].
ELISA [5]	Enzyme-linked immunosorbent assay using monoclonal antibodies	Screening Target Concentration (STC): 1.5 µg/kg; Cutoff: 1.2-1.3 µg/kg (in grains) [5]	Validated by correlation with LC-MS/MS [5]	High-throughput screening tool; rapid and simple, but may require confirmation by LC-MS/MS [5].

Detailed Experimental Protocols

Here are the detailed workflows for two commonly used and validated methods.

Protocol 1: LC-MS/MS with Immunoaffinity Cleanup

This method, validated for cheese analysis, involves a specific cleanup step to isolate the analyte from a complex matrix [3].

- **Extraction:** Homogenize a 5 g sample with 20 mL of an acetonitrile/water mixture.
- **Fat/Protein Removal:** Introduce a freezing step (-18°C for 3 hours) to precipitate and separate fats and proteins, significantly improving recovery rates for STC [3].
- **Cleanup:** Pass the extract through an appropriate **Immunoaffinity Column (IAC)**. The antibodies in the column bind specifically to STC.
- **Washing & Elution:** Wash the column to remove impurities. Elute the captured STC using a suitable solvent like methanol.
- **Concentration & Reconstitution:** Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute it in a mobile phase compatible with the LC system.

- **LC-MS/MS Analysis:**

- **Chromatography:** Use a reversed-phase C18 column (e.g., Acquity UPLC HSS T3, 100 mm × 2.1 mm, 1.8 μm). The mobile phase is often a gradient of water and acetonitrile, both modified with 0.1% formic acid and 2 mM ammonium formate [2].
- **Detection:** Use tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity [3].

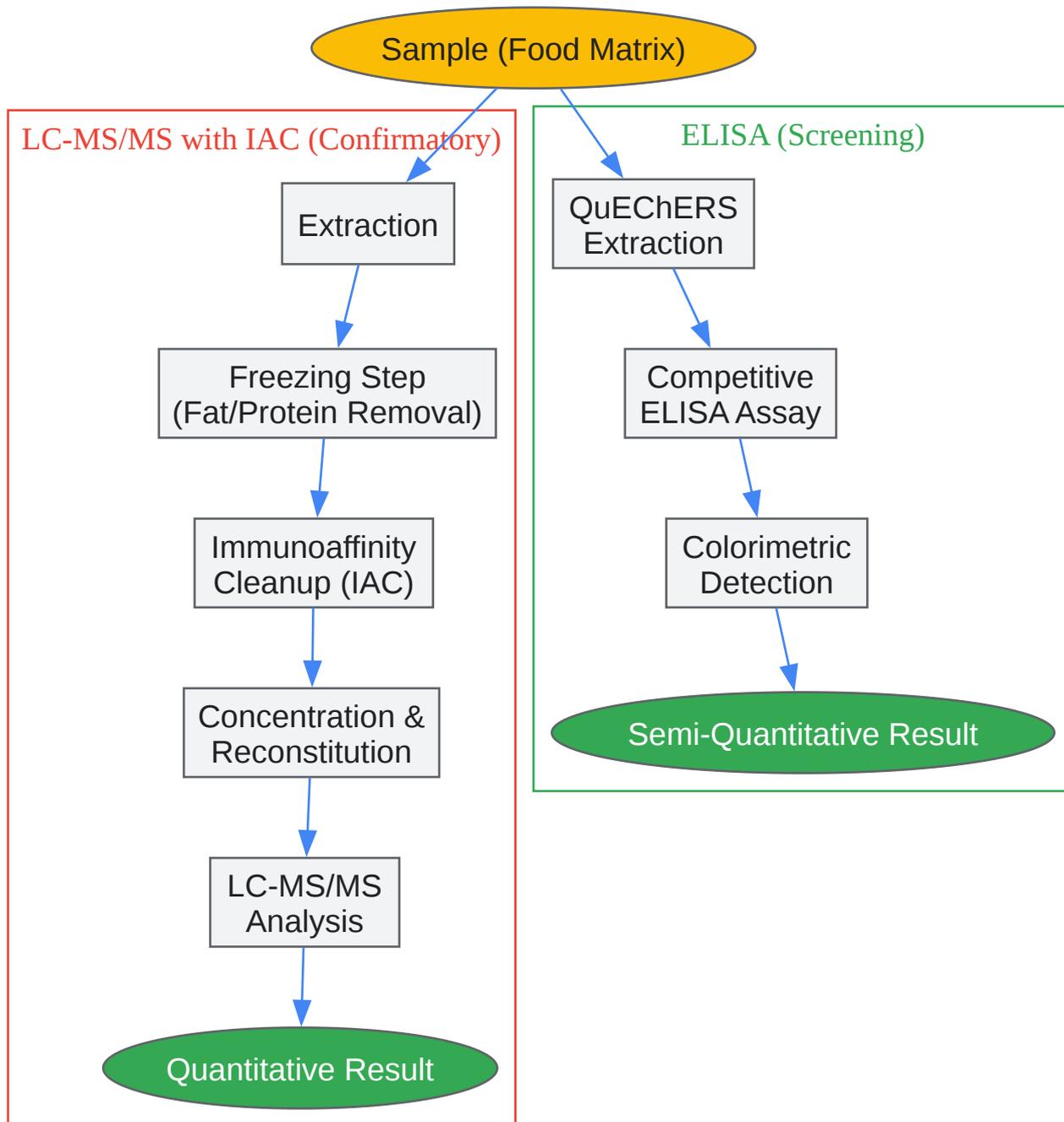
Protocol 2: ELISA for Screening

This protocol describes a competitive ELISA developed for the high-throughput screening of grains [5].

- **Sample Preparation:** Grind the sample and extract STC using a modified **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach, which involves extraction with an organic solvent and a partitioning salt step [5].
- **Assay Procedure:**
 - Add the extracted sample and a fixed amount of STG-specific monoclonal antibody to a microplate well coated with a STC-protein conjugate.
 - Incubate. Free STC in the sample and the immobilized STC compete for binding to the antibody.
 - Wash the plate to remove unbound components.
 - Add an enzyme-conjugated secondary antibody that binds to the primary antibody.
 - Add a substrate solution. The enzyme converts the substrate to a colored product.
- **Measurement & Quantification:** Measure the color intensity. The signal intensity is inversely proportional to the concentration of STC in the sample. Concentrations are determined by comparing results to a standard curve [5].

Workflow Comparison: LC-MS/MS vs. ELISA

This diagram illustrates the more complex, multi-step workflow of the reference LC-MS/MS method compared to the streamlined ELISA procedure.



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Key Insights for Method Selection

- **Use ELISA for efficient screening** due to its high throughput and simplicity, making it ideal for analyzing large numbers of samples when precise quantification is not critical [5]

- **Rely on LC-MS/MS for confirmation and precise quantification**, especially for complex matrices like cheese, where its high sensitivity and specificity are crucial [3]
- **Prioritize LC-MS/MS for multi-mycotoxin analysis** to efficiently detect and measure sterigmatocystin alongside other mycotoxins such as aflatoxins in a single run [4]

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References

1. Determination of sterigmatocystin in foods in Japan [pubmed.ncbi.nlm.nih.gov]
2. Analytical methodologies for the determination of ... [explorationpub.com]
3. Emerging Mycotoxins in Cheese: Simultaneous Analysis of ... [pmc.ncbi.nlm.nih.gov]
4. Harmonized Collaborative Validation of Aflatoxins and ... [pmc.ncbi.nlm.nih.gov]
5. Development and in-house validation of a rapid and simple ... [pubmed.ncbi.nlm.nih.gov]

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